

Dietary Fisetin Content and Estimated Intake

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Compound Focus: Fisetin

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The table below summarizes the average **fisetin** content found in various fruits and vegetables, along with the only population intake estimate identified in the literature.

Food Source	Fisetin Content ($\mu\text{g/g}$) [1]	Estimated Daily Intake (from a Japanese study) [1]
Strawberry	160	
Apple	26.9	
Persimmon	10.6	Average Intake: 0.4 mg per day [1]
Onion	4.8	
Grape	3.9	
Cucumber	0.1	
Tomato	0.1	

It is important to note that these concentrations are relatively low, and achieving the high doses used in pre-clinical senolytic studies through diet alone is not feasible [2]. This underpins the research into therapeutic supplementation.

Key Experimental Protocols & Pharmacological Dosing

For laboratory research, particularly in animal models, specific dosing protocols have been established to evaluate **fisetin**'s senotherapeutic effects. The methodology below has been used in multiple peer-reviewed studies [3] [2].

1. Primary Intermittent (Pulse) Dosing Protocol: This is a widely cited protocol for investigating **fisetin**'s senolytic activity.

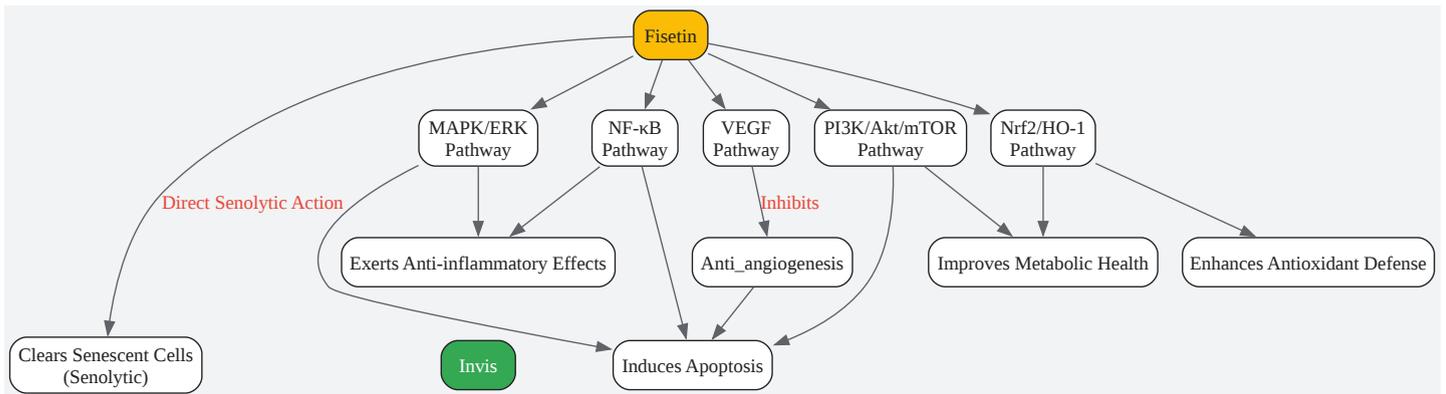
- **Experimental Model:** Old mice (e.g., 27-month-old C57BL/6N) [3] [2].
- **Dosage:** 100 mg/kg/day of **fisetin** [3].
- **Vehicle:** 10% EtOH, 30% PEG400, and 60% Phosal 50 PG [3] [2].
- **Dosing Regimen:** Administered via daily oral gavage on an intermittent schedule of **1 week on** → **2 weeks off** → **1 week on** [3] [2].
- **Endpoint Measurement:** Animals are typically sacrificed 1-2 weeks after the final dose to assess biomarkers like vascular function, senescent cell burden, and physical performance [3].

2. Alternative Intermittent Dosing: Other studies have utilized a monthly or quarterly "pulse" approach, which is also commonly referenced in pre-clinical and clinical trial design [4].

- **Monthly Protocol:** 500-1000 mg daily for 2-3 consecutive days per month [4].
- **Quarterly Protocol:** 1000-2000 mg daily for 3-5 consecutive days every three months [4].

Fisetin's Signaling Pathways

Fisetin exerts its multi-targeted biological effects through a diverse array of molecular pathways. The diagram below synthesizes these key mechanisms as described in the literature [5] [6] [7].



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Summary of **fisetin**'s multi-targeted mechanisms of action.

Key Insights for Research and Development

- **Human Clinical Evidence is Emerging:** While pre-clinical data is robust, human trials are still in preliminary stages. Early clinical studies have used doses such as **100 mg of fisetin daily** for several weeks, showing reductions in inflammation in colorectal cancer patients and improved outcomes in stroke patients when added to standard care [6].
- **Bioavailability is a Critical Factor:** A significant challenge is **fisetin**'s low oral bioavailability. Research into formulations like combination with galactomannan fibers has shown a **25-fold increase in bioavailability** in human studies, which is a key consideration for drug development [6].
- **Focus on Intermittent Dosing for Senolysis:** The highlighted experimental protocols are crucial as they demonstrate that intermittent, high-dose "pulse" treatments are effective for clearing senescent cells, rather than continuous low-dose administration [3] [2].

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References

1. - Wikipedia Fisetin [en.wikipedia.org]
2. Intermittent Supplementation With Fisetin Improves ... [pmc.ncbi.nlm.nih.gov]
3. Intermittent supplementation with fisetin improves arterial ... [pmc.ncbi.nlm.nih.gov]
4. When to Take Fisetin: Optimal Timing for Maximum Benefits [omre.co]
5. Biological effects and mechanisms of fisetin in cancer [pmc.ncbi.nlm.nih.gov]
6. Anti-Aging Benefits of Fisetin - Life Extension [lifeextension.com]
7. Unveiling the therapeutic potential of Fisetin [sciencedirect.com]

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